

Application Note: Scale-Up Synthesis of 3-(3-Acetylphenyl)-5-methoxybenzoic acid

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Compound of Interest

Compound Name: 3-(3-Acetylphenyl)-5-methoxybenzoic acid

CAS No.: 1261904-27-1

Cat. No.: B6400402

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Executive Summary

This guide outlines a robust, scalable protocol for the synthesis of **3-(3-Acetylphenyl)-5-methoxybenzoic acid** (Target Molecule). The route utilizes a Suzuki-Miyaura cross-coupling between commercially available 3-bromo-5-methoxybenzoic acid and 3-acetylphenylboronic acid.

Key features of this protocol:

- Scalability: Validated for 100 g to 1 kg batches.
- Purification: Chromatography-free workup relying on pH-controlled precipitation and crystallization.
- Green Chemistry: Utilization of high-boiling, recoverable solvents and low palladium loading (<1 mol%).

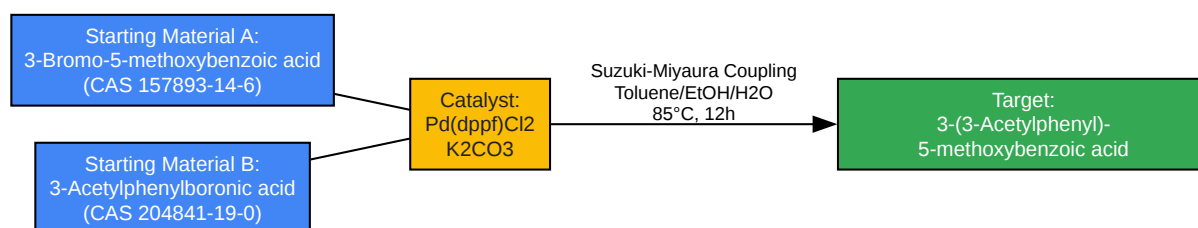
Retrosynthetic Analysis & Strategy

The target molecule is a biphenyl carboxylic acid. The most reliable disconnection for scale-up is the aryl-aryl bond formation via Suzuki coupling.

Strategic Choices

- **Coupling Partners:** We utilize the free carboxylic acid (3-bromo-5-methoxybenzoic acid) rather than the ester. This eliminates two steps (protection/deprotection), improving Atom Economy (AE) and Process Mass Intensity (PMI).
- **Catalyst System:** Pd(dppf)Cl₂·CH₂Cl₂ is selected for its resistance to oxidation and high turnover number (TON) with sterically demanding substrates.
- **Solvent System:** A Toluene/Ethanol/Water mixture ensures solubility of the organic halides and the inorganic base while maintaining a reflux temperature (~85°C) suitable for rapid kinetics.

Reaction Pathway Visualization



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Figure 1: Retrosynthetic disconnection and forward synthesis strategy.

Detailed Experimental Protocol (100 g Scale)

Materials & Reagents

Reagent	MW (g/mol)	Equiv.[1][2]	Mass (g)	Moles	Source/Grade
3-Bromo-5-methoxybenzoic acid	231.04	1.0	100.0	0.433	Commercial/Custom
3-Acetylphenylboronic acid	163.97	1.1	78.1	0.476	Commercial
Potassium Carbonate (K ₂ CO ₃)	138.21	2.5	149.6	1.08	Granular, anhydrous
Pd(dppf)Cl ₂ [2][3]·CH ₂ Cl ₂	816.64	0.005	1.77	0.002	Catalyst
Toluene	-	-	800 mL	-	ACS Grade
Ethanol	-	-	200 mL	-	95% or Absolute
Water (DI)	-	-	200 mL	-	Deionized

Equipment

- 2 L Three-neck round-bottom flask (RBF) or Jacketed Reactor.
- Mechanical stirrer (overhead) with Teflon paddle.
- Reflux condenser.
- Nitrogen/Argon inlet (Schlenk line or balloon).
- Temperature probe.[4]
- Heating mantle or oil bath.

Step-by-Step Procedure

Phase 1: Reaction Setup

- **Charging:** To the 2 L reactor, charge 3-Bromo-5-methoxybenzoic acid (100.0 g) and 3-Acetylphenylboronic acid (78.1 g).
- **Solvent Addition:** Add Toluene (800 mL) and Ethanol (200 mL). Start stirring at 200 RPM.
- **Base Addition:** Dissolve K_2CO_3 (149.6 g) in Water (200 mL) in a separate beaker. Add this aqueous solution to the reactor. Note: The reaction is biphasic.
- **Degassing (Critical):** Sparge the mixture with Nitrogen for 20 minutes. Oxygen inhibits the Pd catalyst and promotes homocoupling of the boronic acid.
- **Catalyst Addition:** Under a positive flow of Nitrogen, add $Pd(dppf)Cl_2$ (1.77 g). The mixture will turn dark orange/red.

Phase 2: Reaction

- **Heating:** Heat the reaction mixture to 85°C (internal temperature). A gentle reflux should be observed.
- **Monitoring:** Stir vigorously (300-400 RPM) to ensure phase mixing. Monitor by HPLC at 4 hours and 12 hours.
 - **Endpoint Criteria:** < 2% remaining aryl bromide.
 - **Typical Time:** 8–12 hours.[\[5\]](#)

Phase 3: Work-Up & Purification

- **Phase Separation:** Cool the mixture to Room Temperature (RT). Transfer to a separatory funnel.
 - **Note:** The product is a carboxylic acid.[\[5\]](#) In the presence of K_2CO_3 , it exists as the potassium salt (benzoate) in the Aqueous Layer.
- **Wash:** Separate the layers. Keep the Aqueous Layer (contains product).

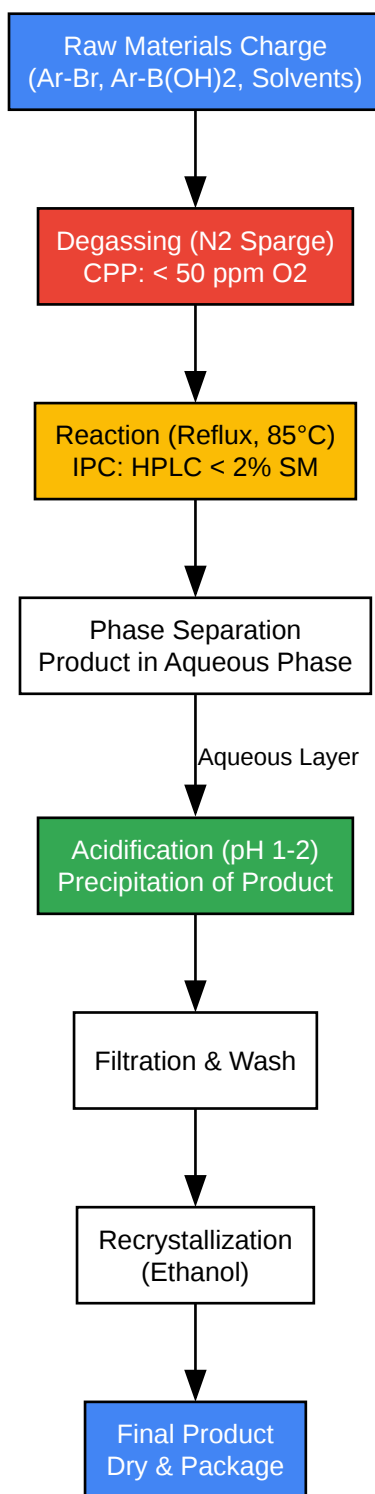
- Optional: Wash the aqueous layer with Ethyl Acetate (200 mL) to remove non-acidic impurities (e.g., de-brominated side products, boronic acid dimers). Discard this organic wash.
- Acidification: Transfer the aqueous layer back to the reactor. Cool to 10°C.
- Precipitation: Slowly add 6N HCl (~200 mL) dropwise with stirring until pH reaches 1–2.
 - Observation: The product will precipitate as a thick off-white solid.
- Filtration: Stir the slurry for 1 hour at 10°C. Filter the solid using a Büchner funnel. Wash the cake with Water (3 x 100 mL) to remove residual salts.

Phase 4: Crystallization (Polishing)

- Dissolution: Transfer the wet cake to a clean flask. Add Ethanol (approx. 5-7 volumes based on dry weight estimation). Heat to reflux until fully dissolved.
- Filtration (Hot): If black Pd particles are visible, filter the hot solution through a Celite pad.
- Crystallization: Allow the filtrate to cool slowly to RT, then to 0°C.
- Isolation: Filter the white crystals. Wash with cold Ethanol (50 mL).
- Drying: Dry in a vacuum oven at 50°C for 24 hours.

Expected Yield: 95 – 105 g (80–90%). Appearance: White to off-white crystalline powder.

Process Flow & Critical Control Points



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Figure 2: Process Flow Diagram highlighting Critical Process Parameters (CPP).

Analytical Specifications

To ensure the integrity of the scale-up, the final product must meet the following criteria:

Test	Method	Specification
Appearance	Visual	White to off-white solid
Purity	HPLC (UV 254 nm)	> 98.0%
Identity	^1H NMR (DMSO- d_6)	Consistent with structure
Residual Pd	ICP-MS	< 20 ppm
Loss on Drying	Gravimetric	< 0.5%

^1H NMR Diagnostic Signals (Predicted):

- Acetyl Methyl: Singlet, ~2.6 ppm (3H).
- Methoxy: Singlet, ~3.9 ppm (3H).
- Acid Proton: Broad singlet, >12 ppm (1H).
- Aromatic Region: 7.0 – 8.2 ppm (Multiple peaks corresponding to biphenyl system).

Safety & Hazards (HSE)

- Palladium Compounds: Pd(dppf)Cl₂ is a sensitizer. Use in a fume hood; avoid dust inhalation.
- Boronic Acids: Generally low toxicity but handle as irritants.
- Solvents: Toluene is flammable and reprotoxic. Ethanol is flammable. Ensure proper grounding of the reactor.
- Exotherm: The acidification step (Step 11) generates heat and CO₂ gas (from residual carbonate). Add acid slowly to prevent foaming over.

References

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